

# Comprehensive Physicochemical Profiling and Methodological Guide for Sodium Diethyl Oxalacetate

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## Compound of Interest

Compound Name: Sodium diethyl oxalacetate

Cat. No.: B7979532

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## Executive Summary

**Sodium diethyl oxalacetate** (CAS: 40876-98-0) is a critical synthetic building block widely utilized in the pharmaceutical and agrochemical industries[1]. As a highly reactive enolate salt, it serves as a foundational intermediate for the synthesis of complex heterocycles, including thiazole cores used in the development of Ketol-Acid Reductoisomerase (KARI) inhibitors for anti-tuberculosis (anti-TB) therapies[2]. This technical guide provides an in-depth analysis of its physical properties—specifically melting point and solubility—and establishes field-proven, self-validating protocols for its characterization and purification.

## Physicochemical Profiling & Mechanistic Causality

Understanding the physical properties of **sodium diethyl oxalacetate** requires analyzing the interplay between its ionic enolate core and its hydrophobic ester appendages.

## Table 1: Quantitative Summary of Physical Properties

Property	Value	Reference Standard
Chemical Name	Sodium diethyl oxalacetate	[1]
CAS Number	40876-98-0	[3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NaO <sub>5</sub>	[1]
Molar Mass	210.16 g/mol	[3]
Appearance	Beige to light orange crystalline powder	[4]
Melting Point	188 – 190 °C	[3]
Aqueous Solubility	1.2 g/L at 25 °C (Slightly soluble)	[3]

## Mechanistic Insights into Physical Properties

- **Melting Point (188–190 °C):** The relatively high melting point for an organic ester is dictated by its ionic nature[3]. The electrostatic attraction between the sodium cation and the delocalized enolate anion forms a robust crystal lattice. However, the bulky, flexible diethyl ester moieties introduce steric hindrance, preventing the ultra-dense packing seen in purely inorganic salts, thereby capping the melting point near 190 °C[4].
- **Aqueous Solubility (1.2 g/L at 25 °C):** Counterintuitively for a sodium salt, **sodium diethyl oxalacetate** exhibits poor aqueous solubility[3]. The thermodynamic causality lies in the hydrophobic effect. While the sodium enolate core is hydrophilic, the two non-polar ethyl chains significantly disrupt the hydrogen-bonding network of water. The hydration energy released by solvating the sodium ion is insufficient to overcome the entropic penalty of solvating the hydrophobic tails, resulting in restricted solubility[4].

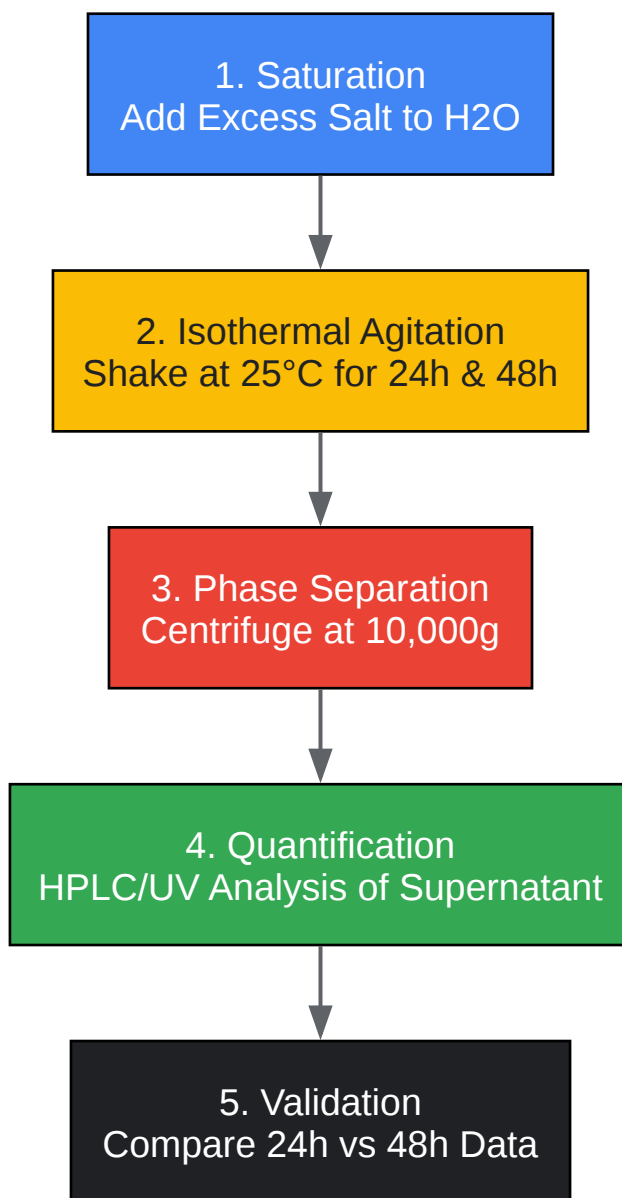
## Experimental Methodologies & Self-Validating Protocols

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems.

## Protocol A: Equilibrium Solubility Profiling (Isothermal Shake-Flask Method)

To accurately determine the 1.2 g/L solubility limit, researchers must ensure true thermodynamic equilibrium is reached, rather than a kinetic dissolution state.

- Preparation: Add an excess of **sodium diethyl oxalacetate** (e.g., 50 mg) to 10 mL of HPLC-grade water in a sealed glass vial.
- Isothermal Agitation: Place the vial in an isothermal orbital shaker set strictly to  $25.0 \pm 0.1$  °C.
- Self-Validating Sampling: Extract 1 mL aliquots at exactly 24 hours and 48 hours.
- Phase Separation: Centrifuge the aliquots at  $10,000 \times g$  for 15 minutes to pellet undissolved micro-crystals.
- Quantification: Analyze the supernatant via HPLC-UV.
- Validation Check: The protocol is validated if the concentration variance between the 24-hour and 48-hour samples is  $< 2\%$ . If the concentration increases, equilibrium was not reached, and agitation must continue.



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*Isothermal shake-flask methodology for determining equilibrium aqueous solubility.*

## Protocol B: Purification via Selective Solvent Extraction

Commercially sourced **sodium diethyl oxalacetate** often degrades into organic byproducts, shifting its color from pale yellow to dark orange[4],.

- Suspension: Suspend the crude beige/orange powder in boiling diethyl ether (Et<sub>2</sub>O).

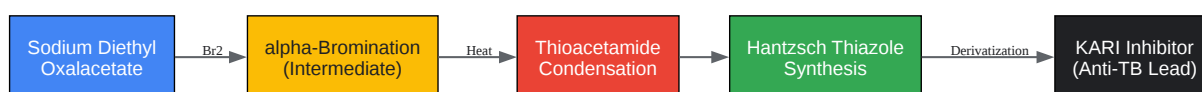
- Causality of Solvent Choice: The highly polar sodium enolate salt is completely insoluble in non-polar Et<sub>2</sub>O. Conversely, unreacted diethyl oxalacetate and organic degradation products are highly soluble in boiling Et<sub>2</sub>O.
- Iterative Extraction: Filter the suspension and wash the solid residue repeatedly with fresh boiling Et<sub>2</sub>O.
- Self-Validating Endpoint: Continue extraction until the ether filtrate remains completely colorless[4]. The absence of color in the solvent confirms the exhaustive removal of organic chromophores.
- Drying: Dry the purified solid residue in a vacuum desiccator to yield the pure salt.

## Protocol C: Melting Point Determination via DSC

- Calibration: Calibrate the Differential Scanning Calorimeter (DSC) using a high-purity Indium standard to validate thermal accuracy.
- Sample Prep: Encapsulate 2–3 mg of the purified, desiccated salt in an aluminum pan.
- Heating Ramp: Apply a heating rate of 10 °C/min from 100 °C to 220 °C under a dry nitrogen purge (to prevent oxidative degradation).
- Analysis: Record the endothermic peak onset. A sharp onset between 188 °C and 190 °C validates the purity of the enolate lattice[3].

## Synthetic Workflows in Drug Development

**Sodium diethyl oxalacetate** is a critical precursor in the Hantzsch thiazole synthesis. In modern drug discovery, it is condensed with thioacetamide to assemble 4,5-dicarbonyl substituted thiazole derivatives[2]. These derivatives are subsequently processed into potent inhibitors of Mycobacterium tuberculosis Ketol-Acid Reductoisomerase (MtKARI), offering promising leads for novel anti-TB therapeutics[2].



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Workflow of Hantzsch thiazole synthesis utilizing **sodium diethyl oxalacetate**.

## Safety & Handling Protocols

**Sodium diethyl oxalacetate** is classified as a skin and eye irritant (GHS Hazard Statements: H315, H319)[4]. It is moisture-sensitive and must be stored in a tightly closed container under an inert atmosphere (e.g., Argon or Nitrogen) at room temperature[4]. Personnel must utilize standard PPE, including N95 dust masks, nitrile gloves, and chemical safety goggles during handling[4].

## References

- ChemBK - Diethyl oxalacetate sodium salt - Physical Properties & Safety. Retrieved from: [\[Link\]](#)
- PubChem (NIH) - Diethyl sodium oxalacetate | C<sub>8</sub>H<sub>11</sub>NaO<sub>5</sub> | CID 16663655. Retrieved from: [\[Link\]](#)
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## Sources

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